CAS number for 5-Chloro-2-nitrobenzenesulfonyl chloride.

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Compound of Interest

Compound Name:	*5-Chloro-2-nitrobenzenesulfonyl chloride*
CAS No.:	*21792-87-0*
Cat. No.:	*B2485465*

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Isomeric Differentiation and Physicochemical Properties

The first step in the effective utilization of these reagents is to unambiguously distinguish between the two isomers. The positioning of the chloro and nitro substituents relative to the sulfonyl chloride group dictates the electronic environment of the molecule and, consequently, its reactivity and physical properties.



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Caption: General workflow for sulfonamide synthesis.

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Applications in Drug Development

The sulfonamide functional group is a key component in numerous approved drugs due to its ability to act as a hydrogen bond donor and acceptor, and its tetrahedral geometry which can mimic a peptide bond. These characteristics allow sulfonamide-containing molecules to effectively interact with biological targets. [1]Both **5-Chloro-2-nitrobenzenesulfonyl chloride** and its isomer serve as valuable intermediates in the synthesis of such compounds. For instance, derivatives of these building blocks have been investigated for their antimicrobial activities.

Experimental Protocol: Synthesis of a N-Aryl Sulfonamide

This protocol provides a representative procedure for the synthesis of a sulfonamide from an amine and a chloronitrobenzenesulfonyl chloride. This method is generally applicable to both isomers.

Materials:

- Aryl amine (1.0 eq)
- **5-Chloro-2-nitrobenzenesulfonyl chloride** (or 2-Chloro-5-nitrobenzenesulfonyl chloride) (1.05 eq)
- Anhydrous Pyridine (2.0 eq)
- Anhydrous Dichloromethane (DCM)
- 1 M Hydrochloric Acid (HCl)
- Saturated aqueous Sodium Bicarbonate ($NaHCO_3$)
- Brine (saturated aqueous NaCl)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Silica gel for column chromatography

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- Solvents for chromatography (e.g., Ethyl Acetate/Hexanes)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), dissolve the aryl amine (1.0 eq) in anhydrous DCM.
- Cool the solution to 0 °C using an ice-water bath.
- Slowly add anhydrous pyridine (2.0 eq) to the stirred solution.
- In a separate flask, dissolve the chloronitrobenzenesulfonyl chloride (1.05 eq) in a minimal amount of anhydrous DCM.
- Add the sulfonyl chloride solution dropwise to the amine solution at 0 °C over a period of 15-20 minutes.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with DCM and transfer it to a separatory funnel.
- Wash the organic layer sequentially with 1 M HCl, saturated aqueous $NaHCO_3$, and brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure sulfonamide. [2][3][4] Causality in Experimental Choices:
- Anhydrous Conditions: Sulfonyl chlorides are reactive towards water, which would lead to the formation of the corresponding sulfonic acid, reducing the yield of the desired sulfonamide. [5]* Inert Atmosphere: Prevents potential side reactions with atmospheric moisture and oxygen.
- Use of a Base: Pyridine acts as a base to neutralize the HCl formed during the reaction, driving the equilibrium towards the product and preventing the protonation of the starting

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amine.

- Slow Addition at 0 °C: The reaction is exothermic. Slow addition at low temperature helps to control the reaction rate and prevent the formation of byproducts.
- Aqueous Workup: The series of washes removes the pyridine hydrochloride salt, any remaining pyridine, and unreacted starting materials or water-soluble byproducts.

Safety and Handling

Both **5-Chloro-2-nitrobenzenesulfonyl chloride** and 2-Chloro-5-nitrobenzenesulfonyl chloride are corrosive compounds and should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. [6]Work should be conducted in a well-ventilated fume hood. These compounds are moisture-sensitive and should be stored in a cool, dry place under an inert atmosphere. In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.

Conclusion

5-Chloro-2-nitrobenzenesulfonyl chloride and its isomer, 2-Chloro-5-nitrobenzenesulfonyl chloride, are valuable and versatile reagents in organic synthesis, particularly for the construction of sulfonamide-containing molecules of medicinal interest. A thorough understanding of their distinct properties, reactivity, and handling requirements is crucial for their effective and safe use in the laboratory. The choice between these two isomers will depend on the specific synthetic strategy and the desired electronic properties of the final target molecule. This guide provides the foundational knowledge to empower researchers to make informed decisions and to confidently incorporate these building blocks into their synthetic endeavors.

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